

# Essential Safety and Operational Guide for Handling 2-Bromobenzaldoxime

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## Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B1276659

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **2-Bromobenzaldoxime**. This guide provides immediate, essential safety protocols and logistical information to foster a secure and efficient research environment. Adherence to these guidelines is critical for personal safety and the integrity of experimental outcomes.

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromobenzaldoxime** is presented below, offering a clear reference for its physical and chemical characteristics.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO	
Molecular Weight	200.04 g/mol	
Appearance	White to yellow solid	[1]
Melting Point	55-58 °C (131-136.4 °F)	[1][2]
Boiling Point	Not available	[1]
Flash Point	108 °C (226.4 °F)	[1]
Solubility	Low water solubility	[3][4]

# Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromobenzaldoxime** is classified with several hazards that necessitate stringent safety measures. The primary hazards include:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[2\]](#)[\[4\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Damage/Eye Irritation (Category 2/2A): Causes serious eye irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[\[2\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling **2-Bromobenzaldoxime**:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and dust particles. <a href="#">[5]</a> <a href="#">[7]</a>
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), inspected before use. Fire/flamm-resistant and impervious clothing or lab coat.	Prevents skin contact and absorption. <a href="#">[5]</a> <a href="#">[6]</a>
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If dust is generated or ventilation is inadequate, a NIOSH-approved respirator for dusts is required. <a href="#">[2]</a>	Minimizes inhalation of dust or vapors. <a href="#">[6]</a>

# Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Bromobenzaldoxime** is crucial for safety and experimental success. The following protocol outlines the procedural steps for its use, from preparation to disposal.

## 1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the specific experiment.
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and operational.[3]
- Ventilation: Work in a well-ventilated area, with a certified chemical fume hood being the preferred workspace.
- PPE Donning: Put on all required personal protective equipment as specified in the table above.

## 2. Handling the Compound:

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[5]
- Minimize Dust: Avoid the formation of dust and aerosols during handling.[5]
- Safe Practices: Do not eat, drink, or smoke in the handling area.[2][6] Wash hands and any exposed skin thoroughly after handling.[2]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3] The compound is also noted to be sensitive to light, moisture, and air.[3][4]

## 3. Spill Management:

- Evacuate: In case of a spill, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.

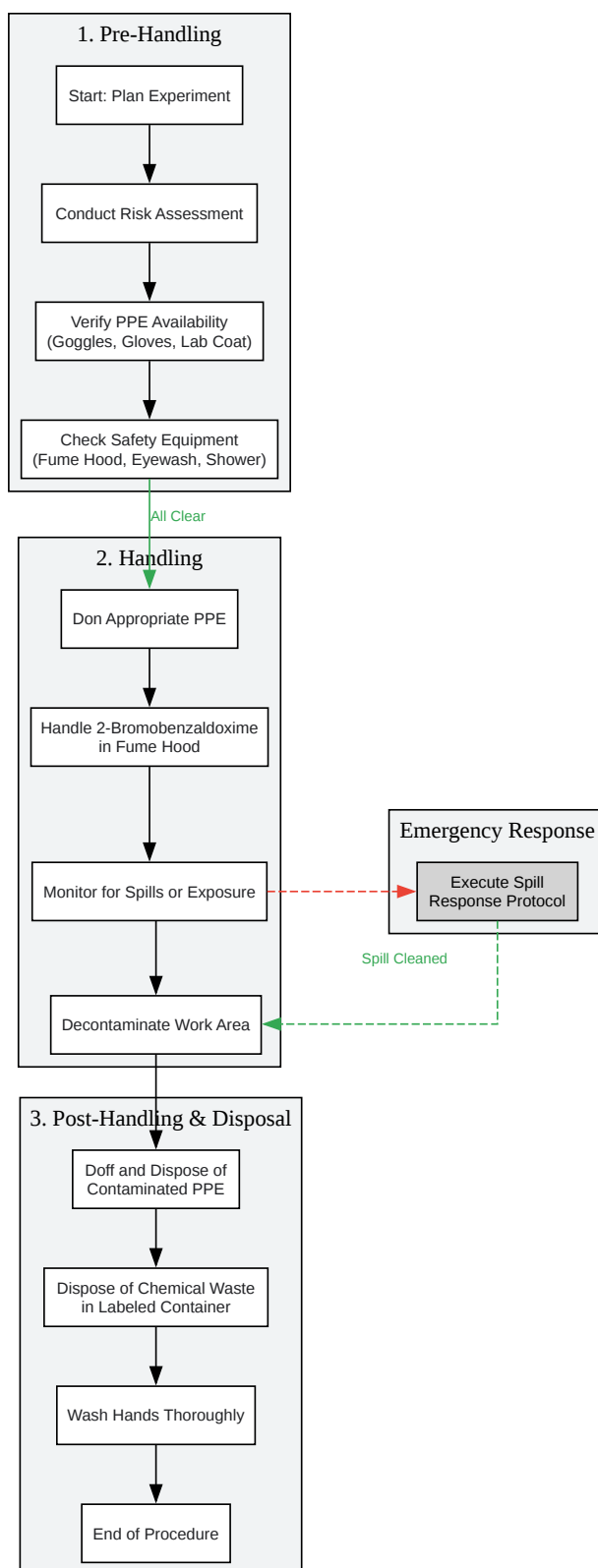
- Containment: For solid spills, sweep up the material and place it into a suitable, labeled container for disposal.[3][4] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly.

#### 4. Disposal Plan:

- Waste Classification: All waste containing **2-Bromobenzaldoxime** must be treated as hazardous waste.
- Chemical Waste: Dispose of the compound and any contaminated materials in a designated, labeled hazardous waste container.[3] The container must be kept closed and stored in a secure, well-ventilated area.
- Contaminated PPE: Disposable PPE, such as gloves and lab coats, that has been contaminated should be placed in a sealed bag and disposed of as hazardous waste.[6]
- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations. Do not empty into drains.[3]

## Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **2-Bromobenzaldoxime**, from initial preparation to final disposal, emphasizing the critical safety checkpoints.



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*Safe handling workflow for **2-Bromobenzaldoxime**.*

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